Spectroscopic Verification of Ethyl 3-amino-4-morpholinobenzoate: A Comparative Guide

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Compound of Interest

Compound Name:	*Ethyl 3-amino-4-morpholinobenzoate*
CAS No.:	*71254-75-6*
Cat. No.:	*B1305178*

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Executive Summary

Ethyl 3-amino-4-morpholinobenzoate (an aniline derivative) is a critical pharmacophore often utilized in the synthesis of kinase inhibitors (e.g., Gefitinib analogues) and antifungals. Its synthesis typically proceeds via the nucleophilic substitution of ethyl 4-fluoro-3-nitrobenzoate with morpholine, followed by the reduction of the nitro group.

The Challenge: Incomplete reduction of the nitro precursor (Ethyl 4-morpholino-3-nitrobenzoate) or over-hydrolysis to the free acid (3-amino-4-morpholinobenzoic acid) are common failure modes. This guide provides the definitive spectroscopic markers to distinguish the target amine from these specific alternatives.

Synthesis & Verification Workflow

The following pathway outlines the standard synthesis and the critical control points where spectroscopic verification is required.

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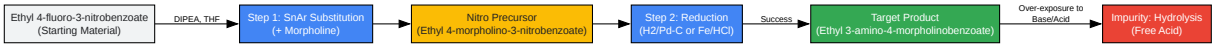

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Figure 1: Synthetic pathway highlighting the transformation from the nitro-intermediate to the target amine and potential hydrolysis risk.

Spectroscopic Data Comparison

Proton NMR (H-NMR) Differentiation

The most distinct validation of the reduction (Nitro

Amine) is the shift in aromatic protons due to the electronic change from an electron-withdrawing group (

) to an electron-donating group (

).

Solvent:

or

(Values below approximated for

)

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Proton Assignment	Target: Amine **(Ethyl 3-amino-4-morpholinobenzoate)**	Alternative: Nitro Precursor **(Ethyl 4-morpholino-3-nitrobenzoate)**	Shift Logic (Causality)
Aromatic H-2 (Ortho to functional group)	7.35 - 7.45 ppm (Doublet/Multiplet)	8.40 - 8.50 ppm (Doublet,)	Key Indicator: The Nitro group strongly deshields H-2. Reduction to Amine causes a massive upfield shift (~1.0 ppm).
Aromatic H-6 (Ortho to Ester)	7.50 - 7.60 ppm (dd)	8.05 - 8.15 ppm (dd)	The ester deshields this position in both, but the Nitro group's inductive effect adds further deshielding in the precursor.
Aromatic H-5 (Ortho to Morpholine)	6.90 - 7.00 ppm (d)	7.10 - 7.20 ppm (d)	Less affected, but the Amine makes the ring more electron-rich, slightly shielding this proton.
Amine ( )	3.80 - 4.50 ppm (Broad Singlet, 2H)	Absent	Confirmation: Appearance of exchangeable protons.
Morpholine ( )	3.80 - 3.85 ppm (t)	3.80 - 3.90 ppm (t)	Relatively stable position.
Morpholine ( )	3.00 - 3.10 ppm (t)	3.15 - 3.25 ppm (t)	Slight upfield shift in the amine product due to increased electron density on the aniline nitrogen.

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Infrared (IR) Spectroscopy

IR is a rapid "Go/No-Go" check for the completion of the reduction reaction.

Functional Group	Target: Amine ( )	Alternative: Nitro Precursor ( )	Observation
N-H Stretch	3350 - 3450 (Doublet)	Absent	Distinct doublet indicates primary amine ( ).
Stretch	Absent	1530 (Asymmetric) & 1350 (Symmetric)	Disappearance of these two strong bands confirms full consumption of starting material.
C=O (Ester)	~1710	~1720	The ester carbonyl remains but may shift slightly to lower frequency due to resonance donation from the amine.

Mass Spectrometry (LC-MS)

Compound	**Formula**	**Exact Mass ( )**	**Ionization Pattern ( )**
Target (Amine)		250.13	
Nitro Precursor		280.11	
Acid Impurity		222.10	(Loss of Ethyl group)

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Experimental Protocol: Synthesis & Isolation

Note: This protocol assumes the starting material is Ethyl 4-fluoro-3-nitrobenzoate.

Step 1: Morpholine Substitution ( )

- Dissolution: Dissolve Ethyl 4-fluoro-3-nitrobenzoate (1.0 eq) in THF or Acetonitrile.
- Base Addition: Add DIPEA (Diisopropylethylamine) (1.2 eq) to scavenge HF.
- Nucleophile: Add Morpholine (1.1 eq) dropwise at

  .
- Reaction: Warm to Room Temperature (RT) and stir for 4–6 hours. Monitor by TLC (Hexane/EtOAc 7:3). The product (Nitro precursor) will be less polar than the starting material.
- Workup: Evaporate solvent, redissolve in EtOAc, wash with water and brine. Dry over

  .

Step 2: Nitro Reduction (The Critical Step)

Method A: Catalytic Hydrogenation (Cleaner, preferred for scale)

- Catalyst: Suspend the Step 1 product in Ethanol/Methanol. Add 10% Pd/C (10 wt% loading).
- Hydrogenation: Stir under

  atmosphere (balloon pressure is usually sufficient) for 12 hours.
- Filtration: Filter through a Celite pad to remove Pd/C. Caution: Pd/C is pyrophoric; keep wet.
- Isolation: Concentrate the filtrate. The residue is usually the pure amine.

Method B: Iron/Ammonium Chloride (Robust, tolerates other sensitive groups)

- Suspension: Mix Nitro precursor in Ethanol:Water (4:1). Add

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(5.0 eq) and Iron powder (3.0 eq).

- Reflux: Heat to reflux (

) for 2-4 hours.

- Workup: Filter hot to remove iron sludge. Alkalinize filtrate with

  and extract with EtOAc.

Step 3: Quality Control Logic

Use the following decision tree to interpret your spectroscopic data.

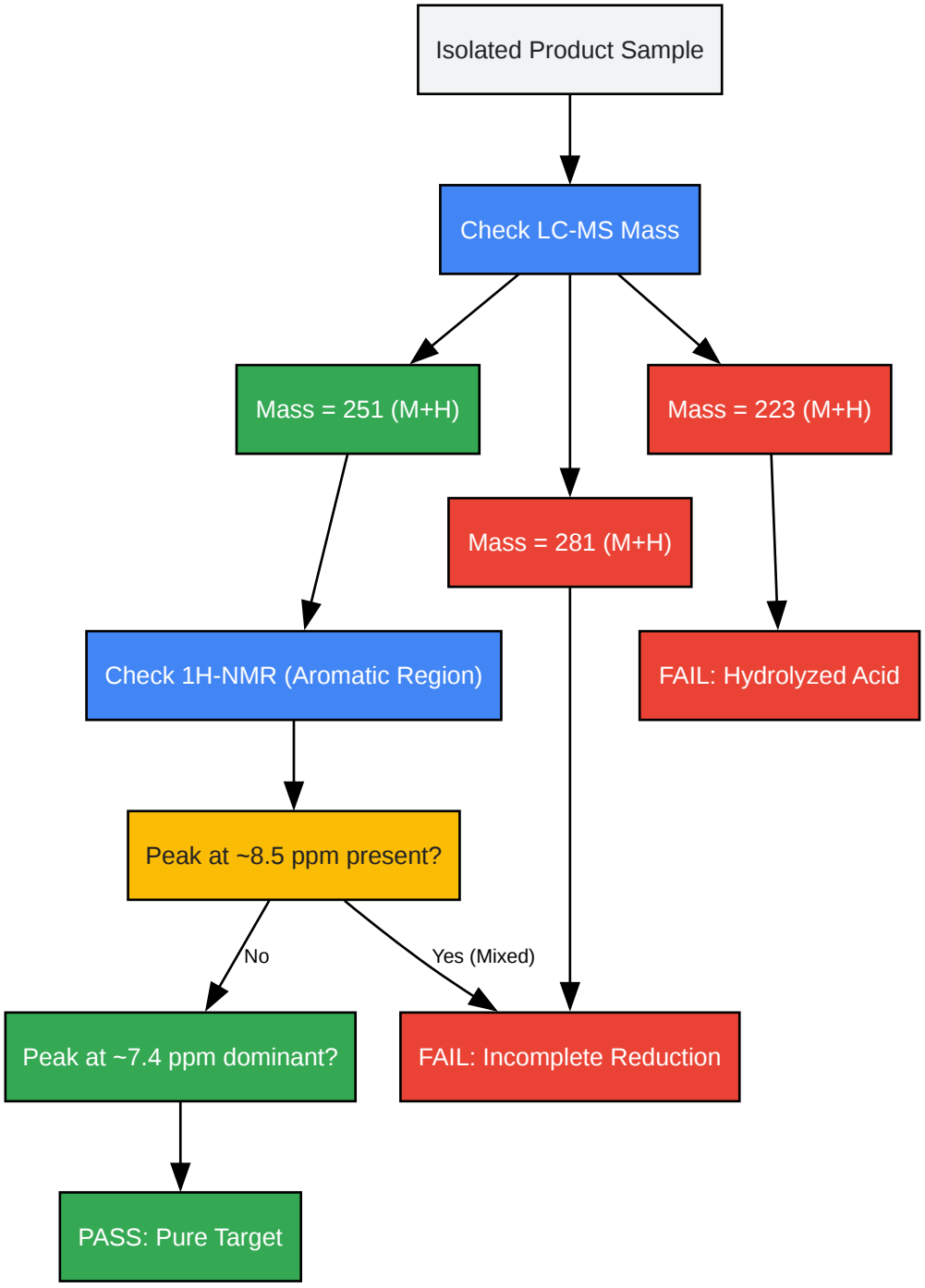

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Figure 2: Quality Control Decision Tree for product validation.

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